

How to dissolve and store AAL993 for research

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Compound of Interest

Compound Name: AAL993

Cat. No.: B1684630

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Application Notes and Protocols for AAL993

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution and storage of **AAL993**, a potent and selective vascular endothelial growth factor receptor (VEGFR) inhibitor, for research purposes. Adherence to these guidelines is crucial for maintaining the compound's integrity and ensuring reproducible experimental outcomes.

Compound Information

AAL993 is a synthetic, cell-permeable anthranilic acid amide that functions as a powerful inhibitor of VEGFR tyrosine kinases. It is a valuable tool for studying angiogenesis, tumor growth, and other physiological and pathological processes mediated by VEGF signaling.

Table 1: Chemical and Physical Properties of AAL993

Property	Value	Source
CAS Number	269390-77-4	[1][2][3]
Molecular Formula	C20H16F3N3O	[1][3]
Molecular Weight	371.36 g/mol	[1][4]
Appearance	Solid powder, Pale yellow solid	[1][5]
Purity	>95% to >98%	[1]



Solubility

AAL993 is soluble in organic solvents but not in water.[1] It is crucial to select the appropriate solvent to prepare a stock solution of the desired concentration.

Table 2: Solubility Data for AAL993

Solvent	Solubility	Source
DMSO	≥25 mg/mL (to 50 mM or 125 mg/mL) [2][6][7]	
Ethanol	≥15 mg/mL (to 25 mM)	[2][5]
DMF	30 mg/mL	[6]
Water	Insoluble	[1][8]

Experimental ProtocolsPreparation of Stock Solutions

Materials:

- AAL993 powder
- Anhydrous Dimethyl Sulfoxide (DMSO) or Ethanol
- Sterile, polypropylene microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

Protocol:

Pre-treatment of Vial: Before opening, briefly centrifuge the vial containing the AAL993
powder to ensure that all the solid is at the bottom of the container.[2]

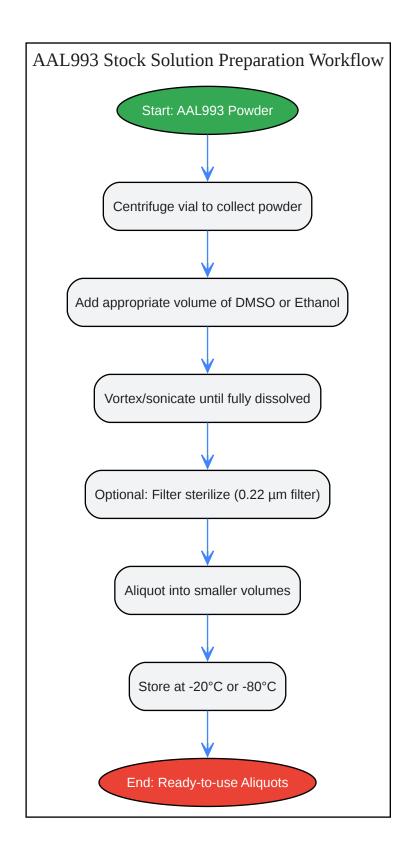
Methodological & Application





- Solvent Addition: Based on the desired stock concentration and the solubility data in Table 2, carefully add the appropriate volume of anhydrous DMSO or ethanol to the vial. For example, to prepare a 10 mM stock solution in DMSO, add 269.28 μL of DMSO to 1 mg of **AAL993** (assuming a molecular weight of 371.36 g/mol).
- Dissolution: Tightly cap the vial and vortex thoroughly until the **AAL993** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) and/or sonication can be used to aid dissolution if precipitation or phase separation occurs.[9]
- Sterilization (Optional): If required for cell culture experiments, the stock solution can be filter-sterilized using a 0.22 μm syringe filter compatible with the solvent used.





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Caption: Workflow for dissolving and storing AAL993.



Storage and Stability

Proper storage of **AAL993**, both in its solid form and in solution, is critical to maintain its biological activity.

Table 3: Storage Conditions for AAL993

Form	Short-term Storage (days to weeks)	Long-term Storage (months to years)	Source
Solid	0 - 4°C (dry and dark)	-20°C (dry and dark, for up to 12 months or >5 years if stored properly)	[1]
Stock Solution	-20°C (1 month, protect from light)	-80°C (6 months, protect from light)	[9]

Recommendations:

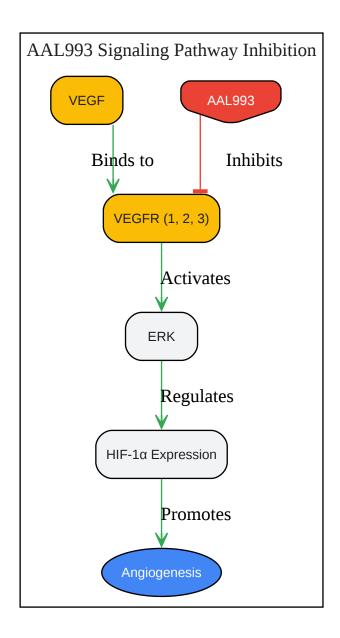
- Solid Form: Store AAL993 powder under desiccating conditions at -20°C for long-term storage.
- Stock Solutions: For long-term storage, it is highly recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store these aliquots at -80°C. For short-term use, aliquots can be stored at -20°C.
- Working Solutions: It is recommended to prepare working solutions for in vivo experiments freshly on the same day of use.[9]

Mechanism of Action and Signaling Pathway

AAL993 is a potent inhibitor of Vascular Endothelial Growth Factor Receptors (VEGFRs), with high selectivity for VEGFR2 and VEGFR3. It also inhibits other receptor tyrosine kinases at higher concentrations, including PDGFR-β, c-Kit, and CSF-1R.[1][2] The primary mechanism of action involves blocking the ATP-binding site of the VEGFR kinase domain, thereby inhibiting downstream signaling pathways that lead to angiogenesis. **AAL993** has been shown to



suppress hypoxia-induced HIF-1 α expression through the inhibition of the ERK pathway, without affecting Akt phosphorylation.[7][9]



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Caption: **AAL993** inhibits VEGFR, leading to ERK pathway modulation.

Safety Precautions

AAL993 is for research use only and is not for human or veterinary use.[1][5] Standard laboratory safety practices should be followed when handling this compound. This includes



wearing appropriate personal protective equipment (PPE) such as gloves, a lab coat, and safety glasses. Avoid breathing dust and prevent contact with skin and eyes.[5]

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- To cite this document: BenchChem. [How to dissolve and store AAL993 for research].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1684630#how-to-dissolve-and-store-aal993-for-research]

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